

Preparation of SR-3029 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: SR-3029

Cat. No.: B15605462

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Abstract

SR-3029 is a potent and selective inhibitor of casein kinase 1 δ (CK1 δ) and casein kinase 1 ϵ (CK1 ϵ), key regulators of various cellular processes, including the Wnt/ β -catenin signaling pathway.[1] Accurate preparation of **SR-3029** stock solutions is critical for reliable and reproducible experimental outcomes in cancer research and other therapeutic areas. This document provides detailed application notes and a standardized protocol for the preparation, storage, and handling of **SR-3029** stock solutions in dimethyl sulfoxide (DMSO).

Quantitative Data Summary

For ease of reference, the key quantitative data for **SR-3029** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₃ H ₁₉ F ₃ N ₈ O	[1][2]
Molecular Weight	480.45 g/mol	[3]
CAS Number	1454585-06-8	[1]
Purity	≥98%	
Solubility in DMSO	≥20 mM (approx. 9.61 mg/mL) to 66.6 mM (32 mg/mL)	[3]
Appearance	Solid	[1]

Experimental Protocol: Preparation of a 10 mM SR-3029 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SR-3029** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro assays.

Materials:

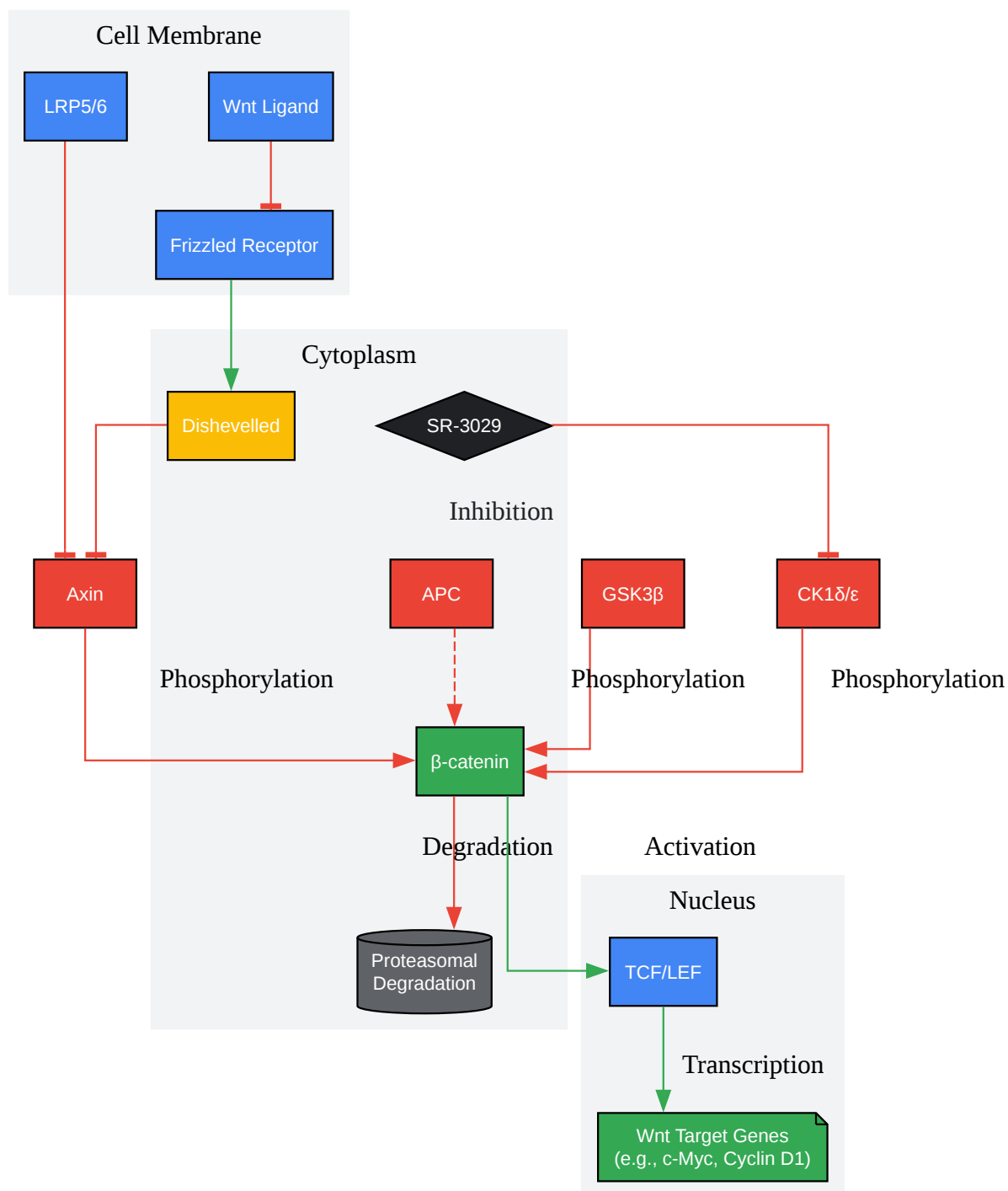
- **SR-3029** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **SR-3029** powder to room temperature to prevent condensation of moisture, which can affect the compound's stability and weighing accuracy.
- **Weighing **SR-3029**:** Carefully weigh out 4.80 mg of **SR-3029** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or an amber glass vial.
- **Adding DMSO:** Add 1 mL of anhydrous DMSO to the tube containing the **SR-3029** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for several minutes until the **SR-3029** is completely dissolved. Visually inspect the solution to ensure there are no visible particles. If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution.
- **Storage:** Once fully dissolved, the 10 mM **SR-3029** stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.^[3] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1-2 years).^{[3][4]}

Signaling Pathway

SR-3029 primarily exerts its biological effects by inhibiting CK1δ and CK1ε, which are crucial components of the Wnt/β-catenin signaling pathway. Inhibition of these kinases prevents the phosphorylation of β-catenin, leading to its degradation and subsequent downregulation of Wnt target genes involved in cell proliferation and survival.^{[1][5]}

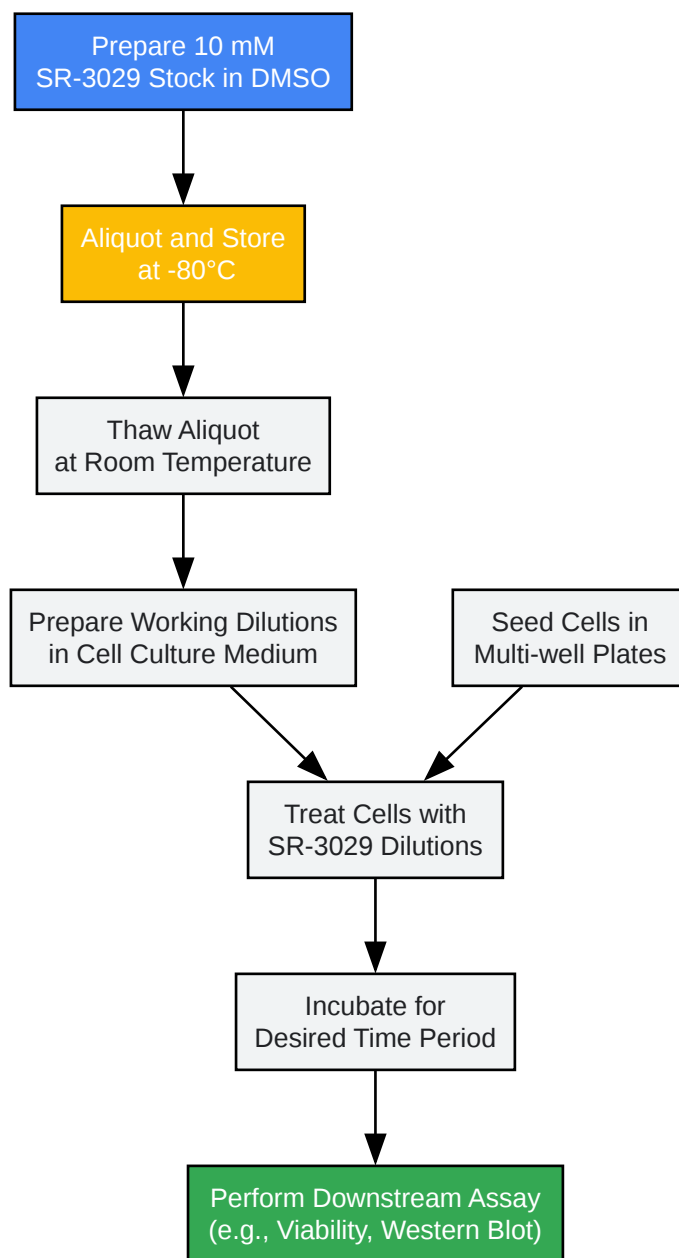


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Caption: **SR-3029** inhibits the Wnt/β-catenin signaling pathway.

Experimental Workflow

The following diagram illustrates a typical workflow for utilizing the prepared **SR-3029** stock solution in a cell-based assay.



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Caption: General workflow for using **SR-3029** stock solution.

Safety and Handling Precautions

- **SR-3029** is intended for laboratory research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound and its solutions.
- Handle DMSO with care as it is a powerful solvent and can facilitate the absorption of substances through the skin.
- All procedures should be performed in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

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